

In Vitro Characterization of AMG28: A Technical Guide

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Compound of Interest

Compound Name: AMG28

Cat. No.: B15580836

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro characterization of **AMG28**, a multi-kinase inhibitor. The information is compiled to assist researchers and professionals in understanding the biochemical and cellular activities of this compound, with a focus on its inhibitory profile and mechanism of action.

Biochemical Activity and Selectivity

AMG28 has been identified as a potent inhibitor of several kinases, with primary activities against Mitogen-Activated Protein Kinase Kinase Kinase 14 (MAP3K14 or NIK), Tau Tubulin Kinase 1 (TTBK1), and the lipid kinase, Phosphatidylinositol-3-Phosphate 5-Kinase (PIKfyve). [\[1\]](#)[\[2\]](#)

Kinase Inhibition Profile

The inhibitory activity of **AMG28** has been quantified against key targets. The half-maximal inhibitory concentration (IC50) values provide a measure of the compound's potency.

Target Kinase	IC50 (nM)	Assay Type
PIKfyve	2.2	Enzymatic Assay
TTBK1	1850 (cellular)	Cellular Assay (Tau phosphorylation at Ser422)[3]
MAP3K14 (NIK)	Not specified	-

Note: Quantitative data for MAP3K14 (NIK) inhibition by **AMG28** is not publicly available in the reviewed literature.

Kinome-wide Selectivity

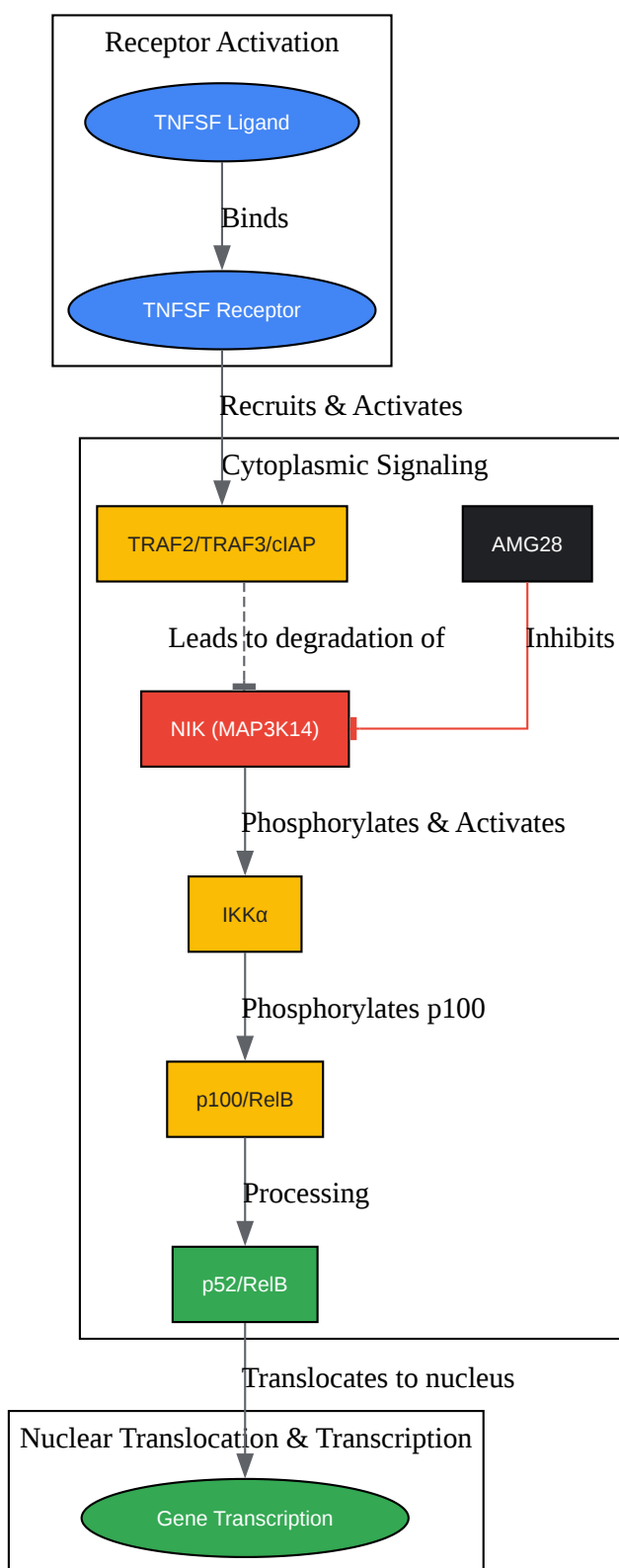
To assess the specificity of **AMG28**, it has been screened against a broad panel of kinases. Such large-scale screening is crucial for identifying potential off-target effects and understanding the compound's overall selectivity profile. A common platform for this is the DiscoverX KINOMEScan®, which is a competition binding assay.[4]

Signaling Pathways

AMG28's inhibitory action on its primary targets modulates distinct downstream signaling pathways critical in various cellular processes.

MAP3K14 (NIK) and the Noncanonical NF-κB Pathway

MAP3K14 (NIK) is a central regulator of the noncanonical NF-κB signaling pathway.[2] This pathway is involved in immune responses, lymphoid organogenesis, and cell survival. Inhibition of NIK by **AMG28** is expected to block the downstream activation of this pathway.

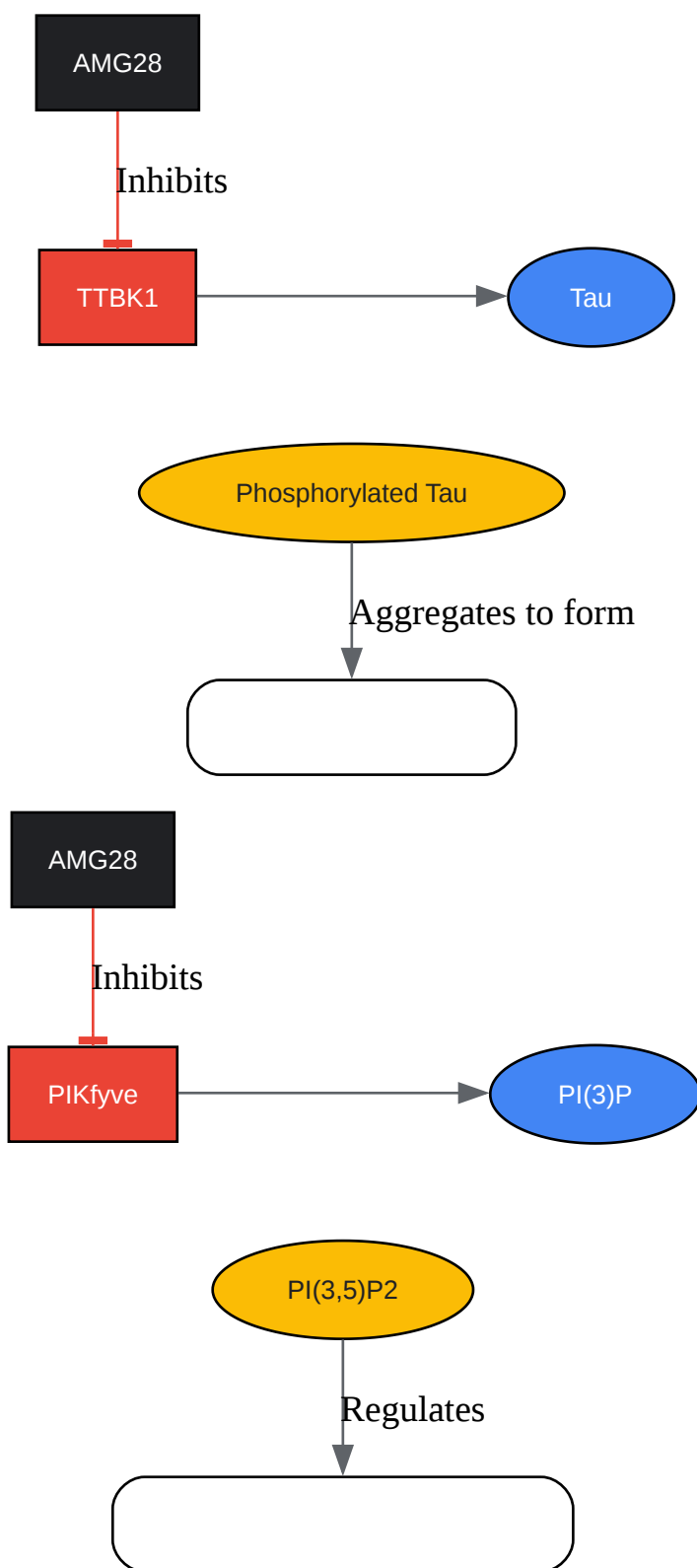


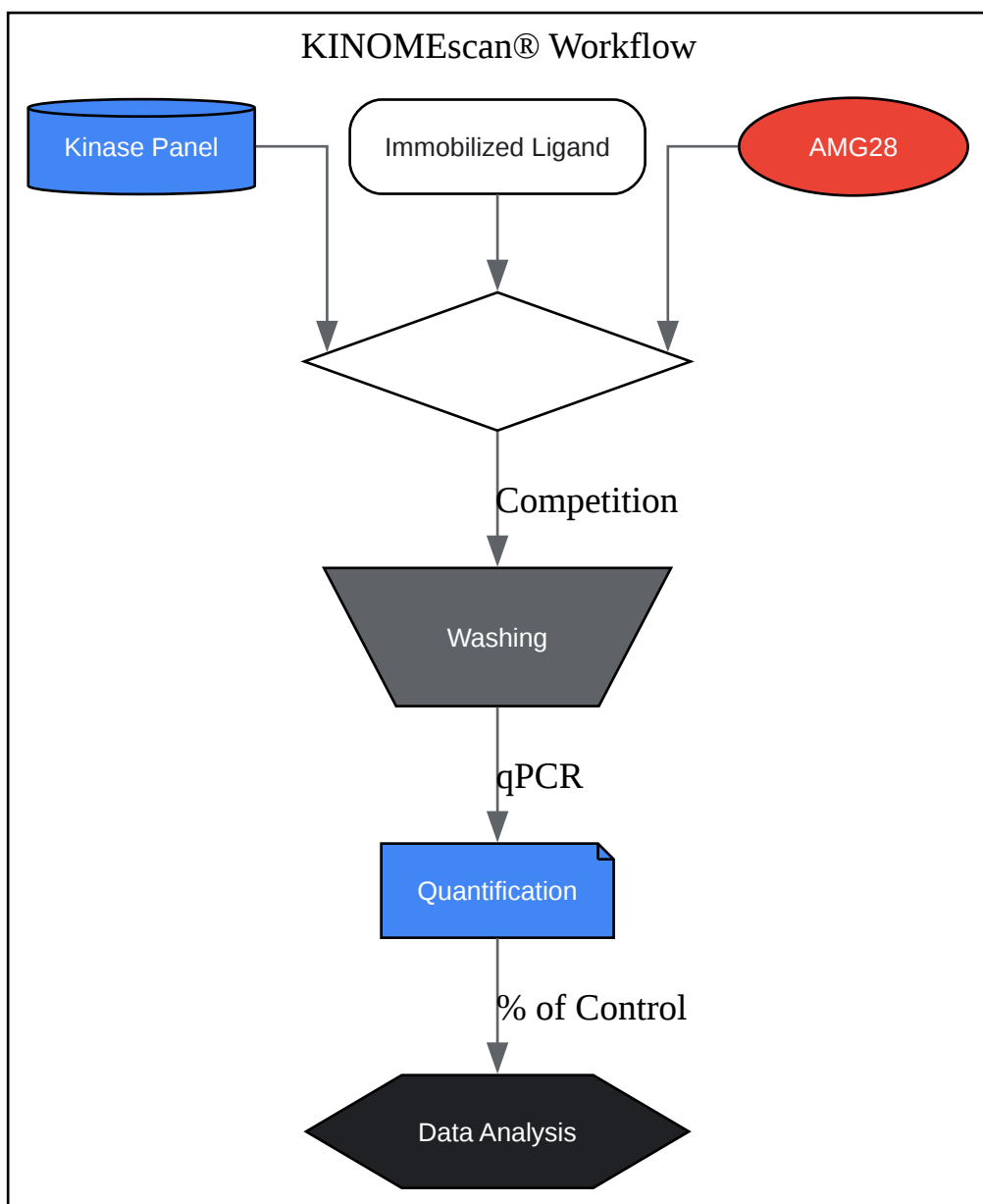
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Noncanonical NF-κB Signaling Pathway Inhibition by **AMG28**.

TTBK1 and Tau Phosphorylation

TTBK1 is a neuron-specific kinase that plays a significant role in the phosphorylation of tau protein.^{[1][5][6]} Hyperphosphorylation of tau is a pathological hallmark of several neurodegenerative diseases. **AMG28**'s inhibition of TTBK1 can reduce tau phosphorylation.





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